

# Physical and chemical properties of Vallesamine N-oxide

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## Compound of Interest

Compound Name: Vallesamine N-oxide

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## Vallesamine N-oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Vallesamine N-oxide** is a naturally occurring monoterpenoid indole alkaloid. As a derivative of vallesamine, it belongs to a class of compounds that have garnered interest in the scientific community for their potential biological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **Vallesamine N-oxide**, along with experimental protocols for its characterization and general methodologies for its synthesis and isolation. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

### Chemical and Physical Properties

**Vallesamine N-oxide** is characterized by the molecular formula  $C_{20}H_{24}N_2O_4$  and a molecular weight of 356.42 g/mol <sup>[1]</sup> Its unique structure, featuring an N-oxide moiety on the vallesamine scaffold, imparts distinct chemical and physical properties compared to its parent compound. While specific experimental data on the melting point and boiling point of **Vallesamine N-oxide** are not readily available in the literature, general properties of amine oxides suggest they are typically polar molecules.<sup>[2][3]</sup> Small amine oxides tend to be highly hydrophilic, exhibiting

good solubility in water and poor solubility in most organic solvents.[2] The storage temperature for **Vallesamine N-oxide** is recommended to be -20°C.

Table 1: Physical and Chemical Properties of **Vallesamine N-oxide**

Property	Value	Reference
Molecular Formula	C20H24N2O4	[1][4]
Molecular Weight	356.42 g/mol	[1]
CAS Number	126594-73-8	[1][4]
Storage Temperature	-20°C	[4]
Natural Sources	Alstonia scholaris	[5]

## Spectroscopic Data

The structural elucidation of **Vallesamine N-oxide**, like other complex natural products, relies heavily on modern spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone for determining the detailed structure of organic molecules. For 19,20-E-**vallesamine N-oxide**, <sup>1</sup>H and <sup>13</sup>C NMR data have been reported in deuterated chloroform (CDCl<sub>3</sub>). The introduction of the N-oxide group typically leads to a downfield shift of neighboring protons and carbons in the NMR spectra compared to the parent amine.

Table 2: NMR Spectroscopic Data for 19,20-E-**Vallesamine N-oxide** in CDCl<sub>3</sub>

Position	δH (mult., J in Hz)	δC
2	-	133.8
3	3.50, m; 3.45, m	64.5

Note: This table presents partial data as found in the cited literature. A full spectral assignment would require further experimental data.

## Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and fragmentation pattern of a compound. For alkaloid N-oxides, electrospray ionization (ESI) is a commonly used technique. The mass spectrum would be expected to show a prominent protonated molecular ion  $[M+H]^+$ .

## Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. A characteristic feature of N-oxides is the stretching vibration of the N-O bond, which typically appears in the range of 928-971  $\text{cm}^{-1}$ .

## Experimental Protocols

### General Synthesis of Alkaloid N-oxides

The synthesis of alkaloid N-oxides is generally achieved through the oxidation of the corresponding tertiary amine.

Workflow for the General Synthesis of Alkaloid N-oxides:



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Caption: General workflow for the synthesis of alkaloid N-oxides.

#### Methodology:

Common oxidizing agents for this transformation include hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) and meta-chloroperoxybenzoic acid (m-CPBA). The reaction is typically carried out in a suitable solvent at room temperature or with gentle heating. The progress of the reaction can be monitored by thin-layer chromatography (TLC). Upon completion, the N-oxide product is isolated and purified, often using chromatographic techniques such as column chromatography or preparative high-performance liquid chromatography (HPLC).

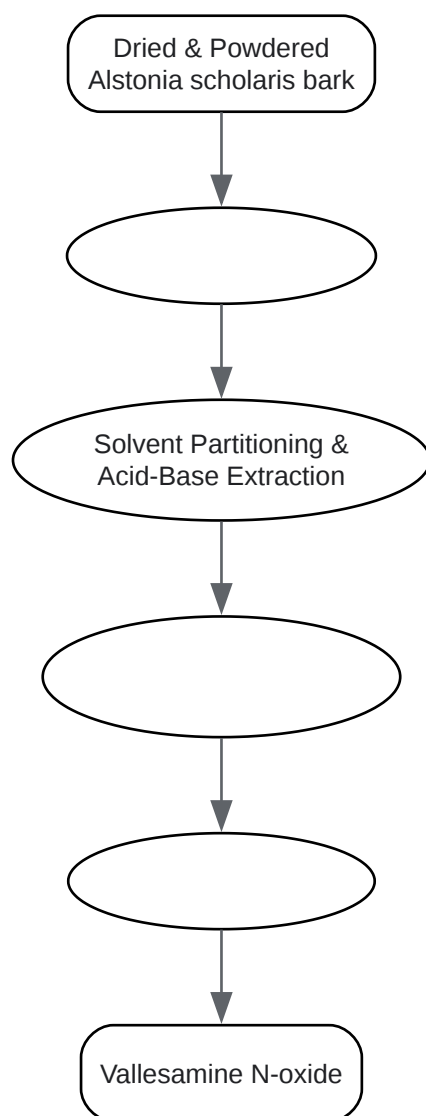
## Isolation from Natural Sources

**Vallesamine N-oxide** has been identified as a constituent of *Alstonia scholaris*. The isolation of alkaloids from plant material generally involves extraction and chromatographic separation.

General Protocol for Isolation:

- Extraction: The dried and powdered plant material (e.g., bark) is extracted with a solvent such as ethanol.[6]
- Fractionation: The crude extract is then subjected to a series of liquid-liquid extractions with solvents of varying polarity to partition the components. An acid-base extraction can be employed to selectively isolate the alkaloid fraction.[6]
- Chromatography: The crude alkaloid fraction is further purified using column chromatography over silica gel, followed by preparative HPLC to isolate the individual alkaloids, including **Vallesamine N-oxide**. [6]

Workflow for the Isolation of Alkaloids from *Alstonia scholaris*:



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Caption: General workflow for isolating **Vallesamine N-oxide**.

## Biological Activity and Signaling Pathways

The biological activities of many vallesamine-type alkaloids are an active area of research. Some related compounds have shown cytotoxic effects. However, specific bioactivity data and the mechanism of action for **Vallesamine N-oxide** are not well-documented in publicly available literature.

The N-oxide functional group can significantly influence the pharmacological properties of a molecule, often increasing water solubility and altering its metabolic profile.[3] It is plausible

that **Vallesamine N-oxide** may interact with various cellular targets, but its involvement in specific signaling pathways has yet to be elucidated. Further research, including bioactivity screening and mechanistic studies, is required to understand the full pharmacological potential of this compound. There is currently no information available linking **Vallesamine N-oxide** to nitric oxide signaling pathways.

## Conclusion

**Vallesamine N-oxide** is a natural product with a well-defined chemical structure. While its fundamental chemical properties are known, a comprehensive understanding of its physical properties, such as melting point and solubility, requires further experimental investigation. The general protocols for synthesis and isolation provided here offer a starting point for researchers. The biological activity and potential therapeutic applications of **Vallesamine N-oxide** remain largely unexplored, representing a promising avenue for future research in drug discovery and natural product chemistry. The detailed characterization and evaluation of this compound could unveil novel pharmacological properties and contribute to the development of new therapeutic agents.

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